

Methionine Sulfone: A Comprehensive Technical Guide to its Chemical Properties and Stability

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Compound of Interest

Compound Name: **Methionine Sulfone**

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Introduction

Methionine, a sulfur-containing essential amino acid, is particularly susceptible to oxidation by reactive oxygen species (ROS). This process leads to the formation of methionine sulfoxide and, upon further oxidation, **methionine sulfone**.^{[1][2]} Unlike the reversible oxidation to methionine sulfoxide, the formation of **methionine sulfone** is a biologically irreversible modification.^[3] This property makes **methionine sulfone** a critical biomarker for severe oxidative stress and has significant implications in the study of protein structure, function, and degradation in various physiological and pathological states. This in-depth technical guide provides a comprehensive overview of the chemical properties and stability of **methionine sulfone**, complete with quantitative data, detailed experimental protocols, and visualizations to support researchers in the fields of biochemistry, drug development, and analytical chemistry.

Chemical and Physical Properties

Methionine sulfone, systematically named (2S)-2-amino-4-methylsulfonylbutanoic acid, is the fully oxidized derivative of L-methionine.^[4] The presence of the sulfonyl group significantly alters its physicochemical properties compared to its parent amino acid.

Structure and Formula

- Chemical Formula: C₅H₁₁NO₄S^[4]

- Molecular Weight: 181.21 g/mol [4]
- IUPAC Name: (2S)-2-amino-4-methylsulfonylbutanoic acid[4]
- CAS Number: 7314-32-1[4]

Tabulated Physical and Chemical Data

The following tables summarize the key quantitative data for L-methionine sulfone.

Property	Value	Reference(s)
Appearance	White crystalline powder	
Melting Point	~250-284 °C (with decomposition)	
Optical Rotation	$[\alpha]D^{20} = +12.7 \pm 2^\circ$ (c=2 in H ₂ O)	[5]
Water Solubility	23.33 mg/mL (128.75 mM); requires sonication for dissolution. Another predicted value is 43.9 g/L.	[6]
pKa (Predicted)	Carboxylic Acid: ~1.55, Amino Group: ~8.69	[6]

Synthesis of Methionine Sulfone

Methionine sulfone is typically synthesized by the oxidation of L-methionine. A common and effective method involves the use of strong oxidizing agents like performic acid or hydrogen peroxide.

Experimental Protocol: Oxidation with Performic Acid

This protocol is adapted from methodologies used for the quantitative oxidation of sulfur-containing amino acids for analytical purposes.[7]

Materials:

- L-Methionine
- Formic acid (88%)
- Hydrogen peroxide (30%)
- Deionized water
- Rotary evaporator
- Lyophilizer

Procedure:

- Preparation of Performic Acid: In a clean, ice-chilled glass vessel, prepare performic acid by mixing 9 volumes of formic acid with 1 volume of 30% hydrogen peroxide. Allow the mixture to stand at room temperature for 1 hour, then cool to 0°C in an ice bath.
- Oxidation Reaction: Dissolve L-methionine in a minimal amount of deionized water. For each 10 mg of L-methionine, add 2 mL of the freshly prepared cold performic acid.
- Incubation: Incubate the reaction mixture in an ice bath at 0°C for 4 hours.
- Quenching and Removal of Reagents: Dilute the reaction mixture with 20 volumes of cold deionized water.
- Solvent Removal: Remove the solvent and excess reagents by rotary evaporation under vacuum at a temperature not exceeding 40°C.
- Purification: The resulting solid can be further purified by recrystallization from water or by lyophilization to obtain a fine white powder.
- Characterization: Confirm the identity and purity of the synthesized **methionine sulfone** using techniques such as NMR, mass spectrometry, and HPLC.

Analytical Methodologies

Accurate quantification of **methionine sulfone** is crucial for its role as a biomarker of oxidative stress. High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS) is the preferred method for its sensitive and specific detection.

Experimental Protocol: LC/MS Analysis of Methionine Sulfone

The following protocol provides a detailed method for the separation and detection of **methionine sulfone** using Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with mass spectrometry.

Instrumentation and Materials:

- HPLC system with a mass spectrometer detector (e.g., Q-TOF or Triple Quadrupole)
- Ascentis® Express HILIC column (10 cm x 3.0 mm I.D., 2.7 μ m particles) or equivalent
- Mobile Phase A: Acetonitrile
- Mobile Phase B: Water with 0.1% formic acid, pH adjusted to 3.5 with ammonium formate
- Sample: **Methionine sulfone** standard or sample dissolved in 90:10 methanol:water

Procedure:

- Chromatographic Conditions:
 - Column Temperature: 25 °C
 - Flow Rate: 0.4 mL/min
 - Mobile Phase Composition: Isocratic elution with 75% Mobile Phase A and 25% Mobile Phase B
 - Injection Volume: 5 μ L
- Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection Mode: Total Ion Chromatogram (TIC) and Selected Ion Monitoring (SIM) for m/z of **methionine sulfone** (182.05)
- Scan Range: m/z 150-300
- Sample Preparation:
 - Prepare a stock solution of **methionine sulfone** standard at 1 mg/mL in deionized water.
 - Prepare working standards by diluting the stock solution in 90:10 methanol:water to a final concentration of 10 µg/mL.
 - For biological samples, protein precipitation with a solvent like acetonitrile or methanol may be necessary, followed by centrifugation and filtration of the supernatant.

Stability of Methionine Sulfone

A defining characteristic of **methionine sulfone** is its high stability under physiological conditions and its resistance to biological reduction.

Chemical Stability

Methionine sulfone is a chemically stable compound. The sulfone group is resistant to further oxidation and is not readily hydrolyzed. However, under extreme conditions of pH and temperature, degradation may occur, though specific quantitative data on its degradation kinetics are not extensively available in the literature.

Biological Stability and Irreversibility

In biological systems, the oxidation of methionine to methionine sulfoxide is a reversible process, catalyzed by the enzyme family of methionine sulfoxide reductases (MsrA and MsrB). [1] However, the subsequent oxidation of methionine sulfoxide to **methionine sulfone** is considered an irreversible terminal oxidation step.[3][8] There are no known enzymatic pathways in mammals capable of reducing **methionine sulfone** back to methionine sulfoxide or methionine.[8] This biological irreversibility is a key reason why **methionine sulfone** serves as a cumulative marker of oxidative damage.

Biological Role and Signaling Pathways

While methionine and its reversible oxidation to methionine sulfoxide are increasingly recognized as playing a role in redox signaling and the regulation of protein function, **methionine sulfone** itself is not considered a direct signaling molecule. Its primary biological significance lies in its status as an end-product of oxidative damage.

Methionine Metabolism and its Connection to Signaling

Methionine metabolism is intricately linked to several critical cellular signaling pathways, including:

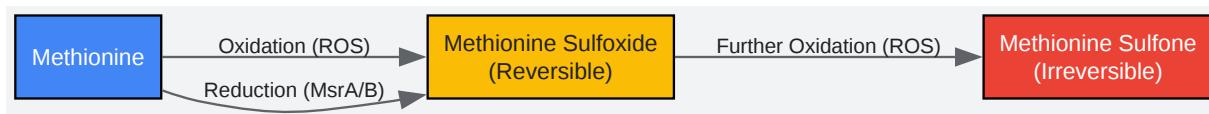
- mTOR Pathway: The mammalian target of rapamycin (mTOR) pathway, a central regulator of cell growth and metabolism, is sensitive to methionine availability.[9][10]
- MAPK and NF-κB Pathways: Methionine metabolism and the cellular redox state, influenced by the methionine-methionine sulfoxide cycle, can impact the activation of mitogen-activated protein kinase (MAPK) and nuclear factor-kappa B (NF-κB) signaling pathways, which are crucial in inflammatory responses.[11][12]

The accumulation of **methionine sulfone** in proteins is a hallmark of cellular damage and can lead to loss of protein function, aggregation, and subsequent cellular dysfunction.

Visualizations

To aid in the understanding of the concepts discussed, the following diagrams have been generated using Graphviz.

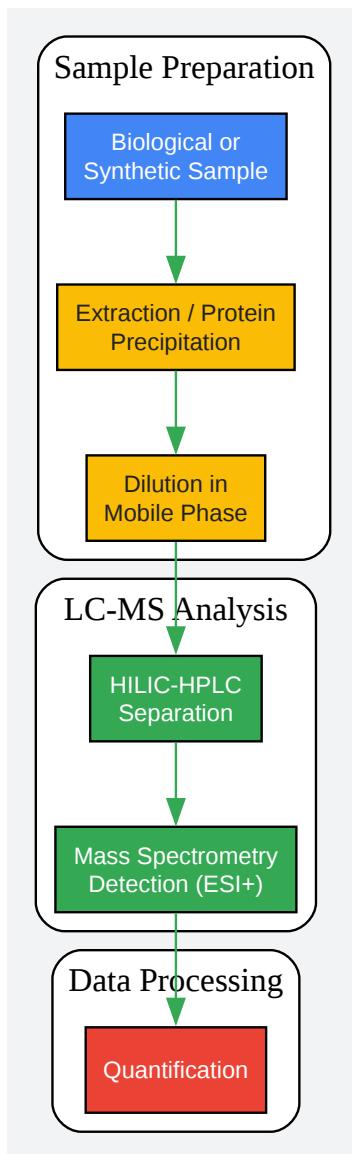
Methionine Oxidation Pathway



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Methionine Oxidation Pathway

Experimental Workflow for Methionine Sulfone Analysis



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*Analytical Workflow for **Methionine Sulfone***

Conclusion

Methionine sulfone is a stable, biologically irreversible oxidation product of methionine that serves as a valuable biomarker for assessing cumulative oxidative stress. Its unique chemical properties, particularly its high stability and distinct polarity compared to methionine and methionine sulfoxide, allow for its reliable synthesis and quantification. The detailed protocols and data presented in this guide are intended to equip researchers and drug development

professionals with the necessary information to accurately study and understand the role of **methionine sulfone** in biological systems and its implications for human health and disease.

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